

# what is the chemical structure of Alexitol sodium

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## Compound of Interest

Compound Name: Alexitol sodium

Cat. No.: B1516804

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## An In-Depth Technical Guide to Alexitol Sodium

This technical guide provides a comprehensive overview of **Alexitol sodium**, a complex inorganic-organic compound. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical structure, physicochemical properties, and synthesis.

### Chemical Structure and Identification

**Alexitol sodium** is a complex ionic species identified as a sodium polyhydroxyaluminium monocarbonate hexitol complex.<sup>[1][2]</sup> The hexitol component is typically sorbitol or mannitol.<sup>[1]</sup> The structure consists of a central aluminum atom coordinated with hydroxide and carbonate ions, which is then complexed with a hexitol molecule and a sodium ion.<sup>[1]</sup>

Molecular Formula:  $C_7H_{15}AlNaO_{10}^+$  or  $C_6H_{14}O_6 \cdot CO_3 \cdot Al \cdot Na \cdot HO$ <sup>[1][3]</sup>

SMILES Notation: C(C(C(C(C(CO)O)O)O)O)O.C(=O)([O-])[O-].[OH-].[Na+].[Al+3]<sup>[1][4]</sup>

InChI Key: Kfvbmboolfsjhv-uhfffaoyssa-k<sup>[1][4]</sup>

IUPAC Name: aluminum;sodium;hexane-1,2,3,4,5,6-hexol;carbonate;hydroxide<sup>[4]</sup>

### Physicochemical Properties

**Alexitol sodium** is a tasteless and odorless powder.<sup>[1][2]</sup> It is known for its stability, allowing for indefinite storage at normal temperatures without apparent physical or chemical changes.<sup>[1]</sup>

[\[2\]](#)

Property	Value	Source
CAS Registry Number	66813-51-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Molecular Weight	~309.16 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Tasteless, odorless powder	<a href="#">[1]</a> <a href="#">[2]</a>
Solubility	Practically insoluble in water; readily soluble in dilute acids	<a href="#">[1]</a> <a href="#">[2]</a>
Thermal Stability	Decomposes without melting upon strong heating	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocols

The synthesis of **Alexitol sodium** is a sequential process involving the reaction of aluminum hydroxide with a hexitol in the presence of sodium carbonate.[\[1\]](#)

Materials:

- Aluminum hydroxide  $[\text{Al}(\text{OH})_3]$
- Hexitol (e.g., sorbitol or mannitol)
- Sodium carbonate ( $\text{Na}_2\text{CO}_3$ )
- Aqueous medium

Procedure:

- Mixing: An aqueous slurry is prepared by combining aluminum hydroxide, the chosen hexitol, and sodium carbonate. Thorough mixing is crucial to ensure a homogeneous distribution of the reactants.[\[1\]](#)
- Heating: The mixture is then heated. This provides the necessary activation energy to facilitate the complexation and neutralization reactions, leading to the formation of the

sodium polyhydroxyaluminium monocarbonate hexitol complex.[1]

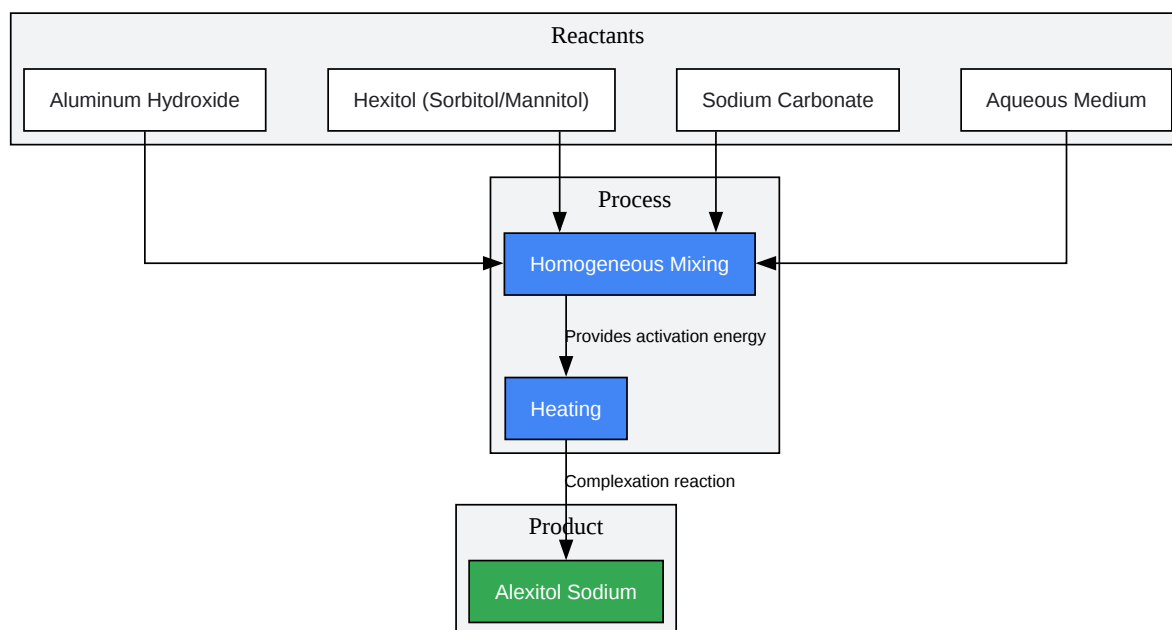
- Crystallization and Precipitation Control: The control of crystallization and precipitation is a critical step that directly impacts the purity and stability of the final product. Specific parameters for this step are often proprietary but are essential for achieving the desired solid-state properties.[1]

The chemical structure of **Alexitol sodium** is typically confirmed using a combination of spectroscopic and analytical techniques.[1]

- Proton Nuclear Magnetic Resonance ( $^1\text{H}$  NMR): This technique is used to identify the chemical environment of the hydrogen atoms within the hexitol component of the complex. The resulting spectra show complex multiplets corresponding to the various C-H protons of the sugar alcohol backbone.[1]

## Diagrams

The following diagram illustrates the general workflow for the synthesis of **Alexitol sodium**.



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Caption: Synthesis workflow of **Alexitol sodium**.

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